

Chemical and Physical Characterization of Hemiphloin

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Compound Focus: Hemiphloin

CAS No.: 3682-03-9

Cat. No.: S604859

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The table below summarizes the key physicochemical properties of **Hemiphloin** as identified from the literature.

Property	Description
IUPAC Name	(1S)-1,5-Anhydro-1-[(2S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxo-3,4-dihydro-2H-chromen-6-yl]-D-glucitol [1]
Other Names	Naringenin-6-C-glucoside; 6-C-Glucosylnaringenin [2] [1]
CAS Number	71963-94-5 (also listed under 3682-03-9) [2] [1] [3]
Molecular Formula	$C_{21}H_{22}O_{10}$ [4] [2] [1]
Molecular Weight	434.4 g/mol [2] [1] [3]
Type of Compound	C-glucosyl-flavonoid (Flavanone) [4] [2]
Appearance	Yellow powder [4] [3]
Purity	≥98% (available commercially) [2]

Property	Description
Solubility	Soluble in DMSO, Methanol, Ethanol, Pyridine [2] [3]
Source	Roots of <i>Dalbergia odorifera</i> ; also found in <i>Betula platyphylla</i> and <i>Eucalyptus hemiphloia</i> [2] [1]

Biological Activity and Mechanism of Action

A 2023 study provides the most compelling evidence for **Hemiphloin's** bioactivity, specifically in the context of inflammatory skin diseases like atopic dermatitis [4] [5].

The proposed mechanism of action, based on *in vitro* studies using TNF- α /IFN- γ -induced HaCaT keratinocytes, involves the inhibition of key pro-inflammatory signaling pathways. The diagram below summarizes this mechanism.

*Diagram 1: Proposed mechanism of **Hemiphloin's** anti-inflammatory action in keratinocytes.*

The biological effects of this mechanism are summarized in the table below.

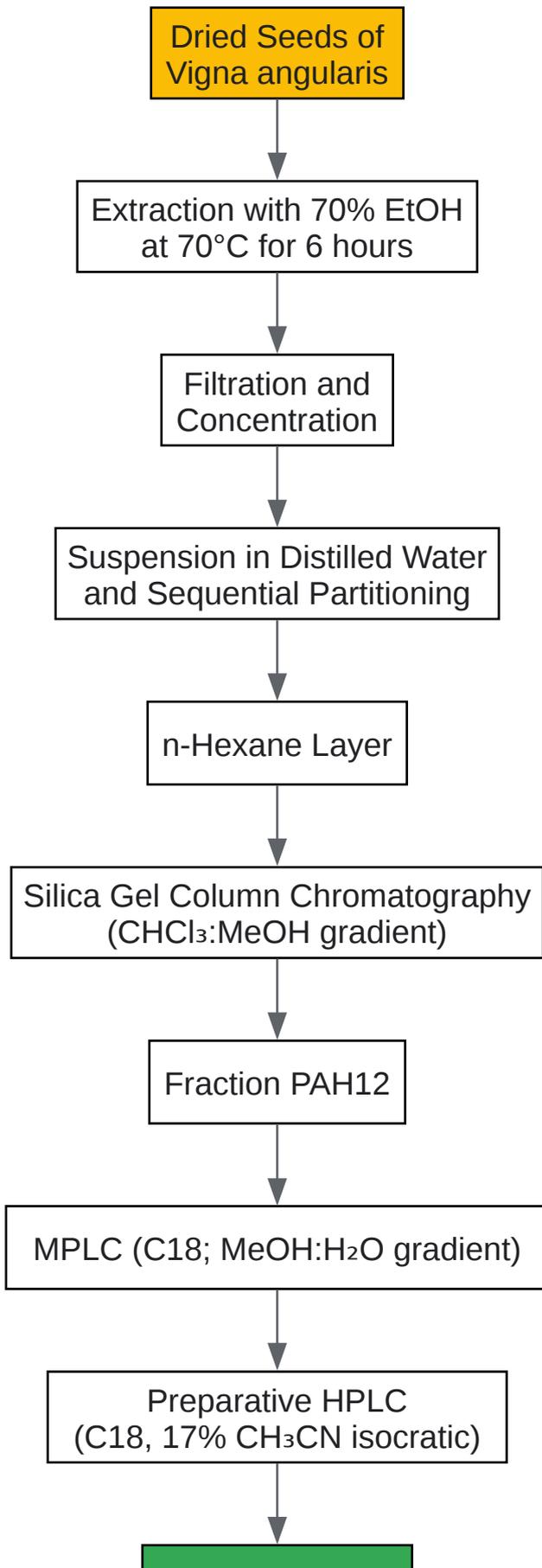
Activity Model	Key Findings & Effects
In Vitro (HaCaT Keratinocytes)	Suppressed gene expression and production of inflammatory markers (IL-1 β , IL-6, IL-8, CCL17/TARC, CCL22/MDC) [4] [5].
In Vitro (J774 Macrophages)	Showed anti-inflammatory activity in LPS-induced model; reduced NO production, iNOS, and COX-2 expression [4] [5].
In Vivo (DNCB-induced Mouse Model)	The 70% ethanol extract of <i>V. angularis</i> (source of Hemiphloin) alleviated skin inflammation (ear thickness) and reduced IgE levels [4].
Primary Molecular Targets	Inhibition of phosphorylation in MAPKs (p38, ERK, JNK), STAT1, and NF- κ B pathways [4] [5].

Experimental Protocols and Workflows

For researchers looking to replicate or build upon these findings, here is a summary of the key experimental methodologies.

Extraction and Isolation from *Vigna angularis*

The following workflow details the process used to obtain **Hemiphloin** from dried seeds of *Vigna angularis* [4]:



Pure Hemiphloin

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Diagram 2: Workflow for the extraction and isolation of **Hemiphloin**.

Key Biological Assays

- **Cell Culture and Treatment:** Human keratinocyte cell line (HaCaT) was maintained in DMEM with 10% FBS. Cells were induced with TNF- α /IFN- γ to create an inflammatory model. **Hemiphloin** was treated at various concentrations to assess its effects [4].
- **Gene Expression Analysis:** The study used quantitative methods (like RT-PCR) to measure the reduction in mRNA levels of IL-1 β , IL-6, IL-8, CCL17/TARC, and CCL22/MDC [4] [5].
- **Protein Analysis:** Western blotting was used to demonstrate that **Hemiphloin** inhibited the phosphorylation of proteins in the MAPK (p38, ERK, JNK), STAT1, and NF- κ B pathways [4] [5].
- **In Vivo Model:** A mouse model of atopic dermatitis was generated using 2,4-dinitrochlorobenzene (DNCB). The *V. angularis* extract (100 and 300 mg/kg) was orally administered, leading to reduced ear thickness and serum IgE levels [4].

Research Gaps and Future Directions

While the 2023 findings are promising, several areas require further investigation to advance **Hemiphloin** as a therapeutic candidate:

- **Pharmacokinetics:** Data on absorption, distribution, metabolism, and excretion (ADME) is currently unavailable.
- **In Vivo Efficacy of Pure Compound:** The existing *in vivo* data is for the crude *V. angularis* extract, not isolated **Hemiphloin**.
- **Target Identification:** The exact molecular target(s) within the signaling pathways remain to be elucidated.
- **Safety Profile:** A comprehensive toxicological evaluation has not been conducted.

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References

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